

The Chemical Architecture and Functional Profile of Dora-22: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dora-22

Cat. No.: B1263808

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dora-22 is a potent and selective dual orexin receptor antagonist (DORA) that has garnered significant interest in the scientific community for its potential therapeutic applications, primarily in the treatment of insomnia. Its mechanism of action, targeting both orexin receptor 1 (OX1R) and orexin receptor 2 (OX2R), offers a novel approach to sleep modulation by selectively suppressing the wake-promoting orexin system. This technical guide provides a comprehensive overview of the chemical structure of **Dora-22**, summarizes key quantitative data from preclinical studies, details relevant experimental protocols, and visualizes its mechanism of action and experimental workflows.

Chemical Structure and Properties of Dora-22

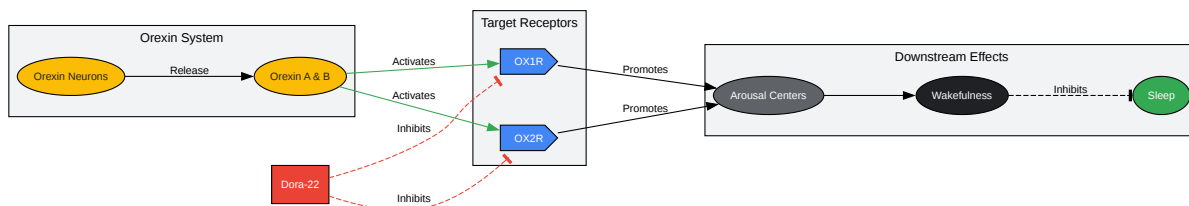
Dora-22, with the IUPAC name [(2R,5R)-5-[(5-fluoro-2-pyridinyl)oxymethyl]-2-methylpiperidin-1-yl]-(5-fluoro-2-pyrimidin-2-ylphenyl)methanone, is a complex small molecule. Its chemical and physical properties are summarized in the table below.

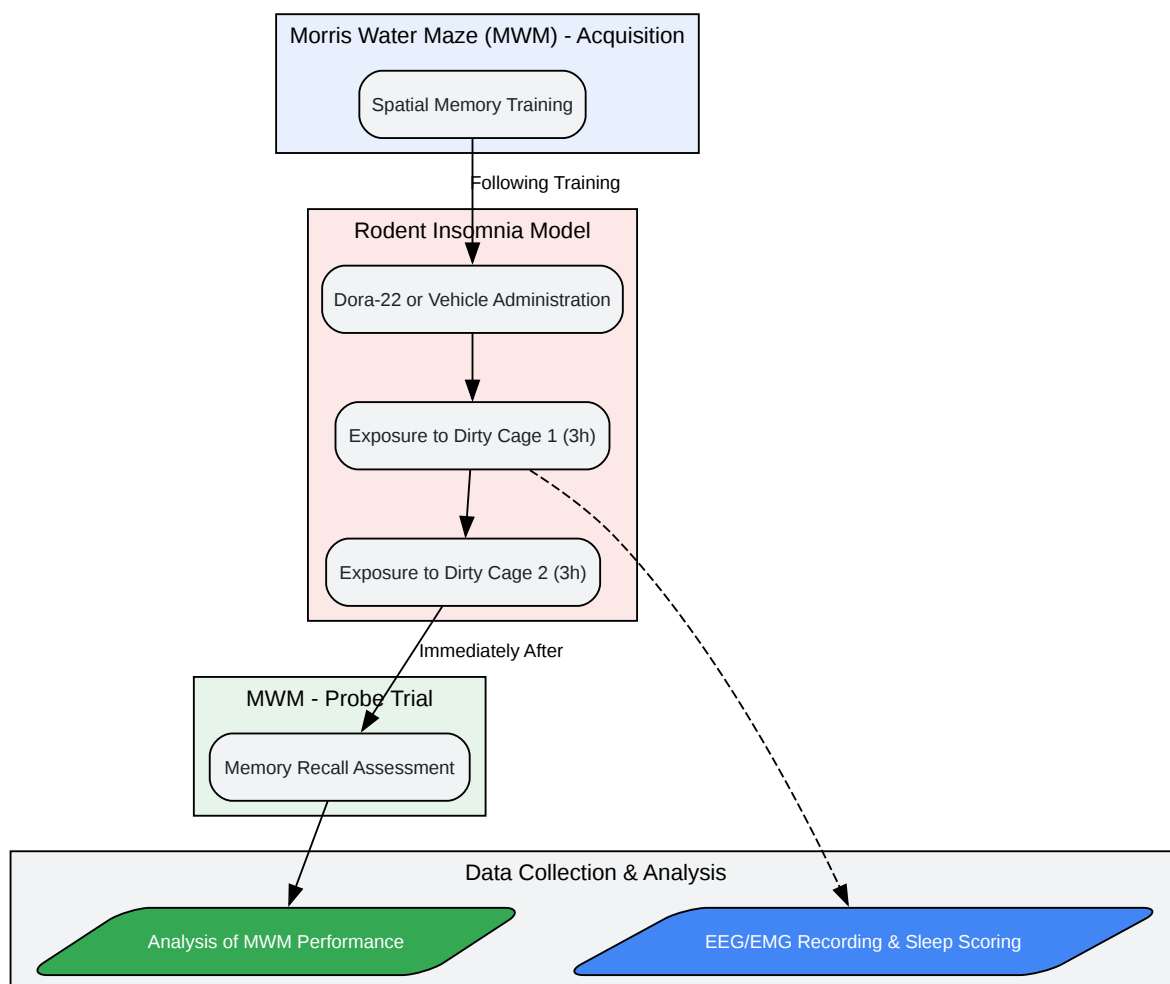
Property	Value
Molecular Formula	C23H22F2N4O2
Molecular Weight	424.4 g/mol
CAS Number	1088991-95-0
IUPAC Name	[(2R,5R)-5-[(5-fluoro-2-pyridinyl)oxymethyl]-2-methylpiperidin-1-yl]-(5-fluoro-2-pyrimidin-2-ylphenyl)methanone
SMILES	<chem>CC1CC--INVALID-LINK--COC4=NC=C(C=C4)F</chem>
InChI Key	ADNQCBKNFSDDHY-HZPDHXFCSA-N

Mechanism of Action: Dual Orexin Receptor Antagonism

The orexin system, comprising orexin-A and orexin-B neuropeptides and their receptors OX1R and OX2R, is a central regulator of wakefulness. Orexin neurons in the lateral hypothalamus project to and excite various arousal-promoting centers in the brain. **Dora-22** functions by competitively binding to and inhibiting both OX1R and OX2R, thereby blocking the wake-promoting signals of orexin peptides. This targeted suppression of the orexin system facilitates the transition to and maintenance of sleep.^[1]

The signaling pathway can be visualized as follows:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nonclinical pharmacology of daridorexant: a new dual orexin receptor antagonist for the treatment of insomnia - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Chemical Architecture and Functional Profile of Dora-22: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263808#what-is-the-chemical-structure-of-dora-22]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com